

2-[(3,4-Dichlorophenoxy)methyl]oxirane

chemical properties and structure

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Compound of Interest

Compound Name: 2-[(3,4-Dichlorophenoxy)methyl]oxirane

Cat. No.: B1595550

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An In-depth Technical Guide to **2-[(3,4-Dichlorophenoxy)methyl]oxirane** for Researchers and Drug Development Professionals

Authored by: Gemini, Senior Application Scientist

Introduction

2-[(3,4-Dichlorophenoxy)methyl]oxirane, a key heterocyclic compound, serves as a vital intermediate in synthetic organic chemistry. Its structural features—a reactive oxirane ring coupled with a dichlorophenyl moiety—make it a valuable building block for a range of complex molecules.^{[1][2]} This guide provides an in-depth analysis of its chemical properties, structure, synthesis, and applications, with a particular focus on its utility in the field of drug development. The inherent reactivity of the strained epoxide ring allows for stereospecific modifications, a critical attribute for the synthesis of enantiomerically pure pharmaceuticals where stereochemistry dictates efficacy and safety.^[2]

Chemical Identity and Structure

Correctly identifying a chemical compound is the foundation of all scientific research. This section details the nomenclature and structural representation of **2-[(3,4-Dichlorophenoxy)methyl]oxirane**.

Common Names and Synonyms:

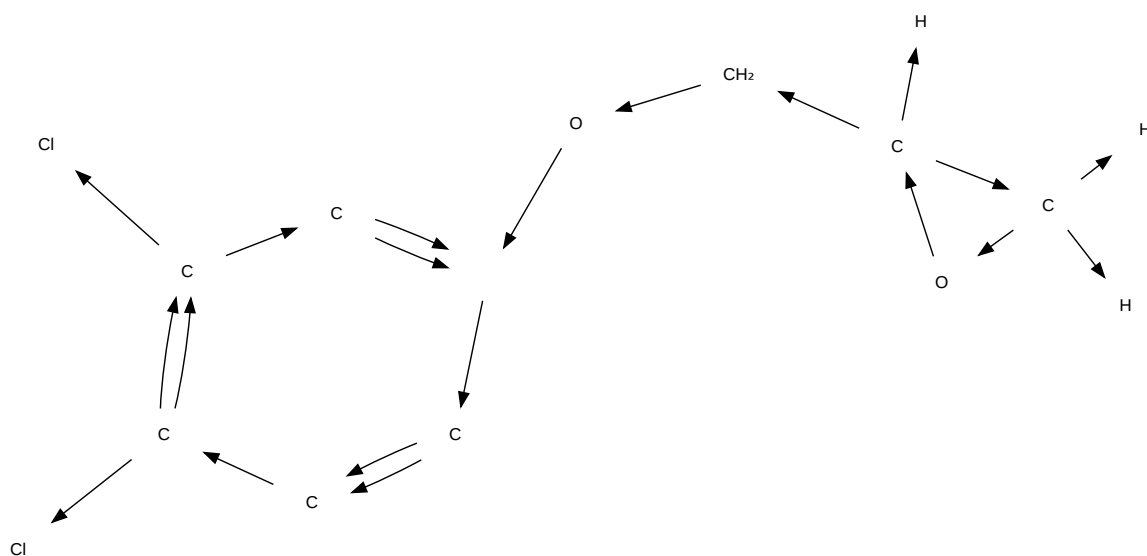
- 3-(3,4-Dichlorophenoxy)-1,2-propenoxide[3][4]
- 3-(3,4-Dichlorophenoxy)-1,2-epoxypropane[3][4]
- Glycidyl 3,4-dichlorophenyl ether

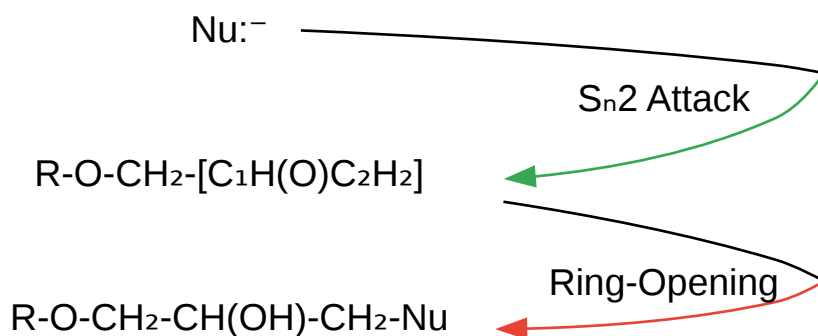
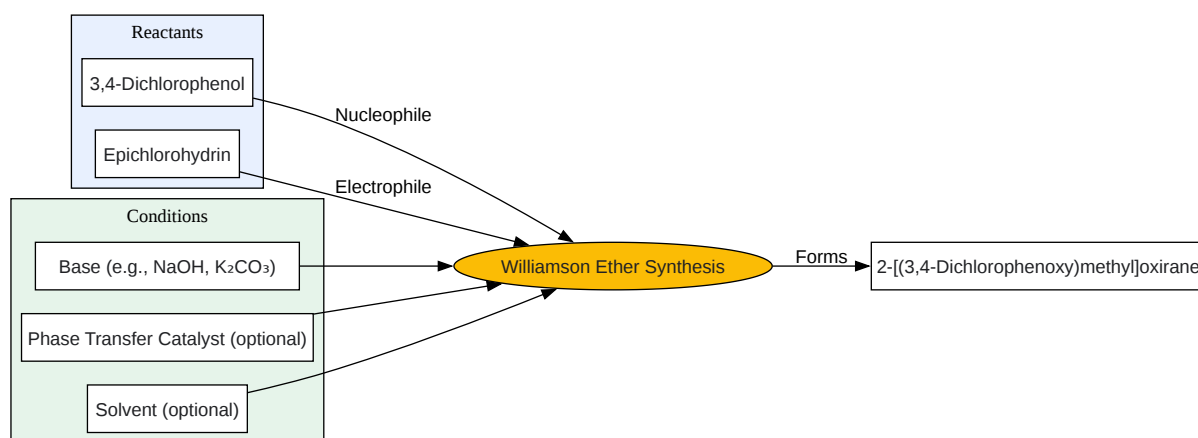
Key Identifiers:

- CAS Number: 21320-30-9[3][4][5][6]
- Molecular Formula: C₉H₈Cl₂O₂[3][4][5][6]
- Molecular Weight: 219.06 g/mol [3][4]

Chemical Structure

The molecule consists of a central oxirane (epoxide) ring, a three-membered ring containing two carbon atoms and one oxygen atom. This ring is attached to a methyl group, which in turn is linked via an ether bond to a 3,4-dichlorinated benzene ring.





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